

# CNQX Disodium Salt Technical Support Center

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## Compound of Interest

Compound Name: CNQX disodium salt

Cat. No.: B1662576

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling, storage, and use of **CNQX disodium salt**.

## Frequently Asked Questions (FAQs)

Q1: Is **CNQX disodium salt** light sensitive?

Yes, **CNQX disodium salt** is light sensitive. It is recommended to protect the solid compound and its solutions from light to prevent potential degradation.<sup>[1][2]</sup>

Q2: How should I store **CNQX disodium salt**?

The solid form of **CNQX disodium salt** should be stored desiccated at room temperature and protected from light.<sup>[1][2]</sup> Stock solutions can be stored at -20°C for up to one month.<sup>[3][4]</sup> It is advisable to aliquot solutions after preparation to avoid repeated freeze-thaw cycles.<sup>[5][6]</sup>

Q3: What is the solubility of **CNQX disodium salt**?

**CNQX disodium salt** is soluble in water. The solubility is reported to be up to 10 mM, 20 mM, or 25 mM depending on the supplier.<sup>[7]</sup> One supplier specifies a solubility of >2 mg/mL in warmed water.<sup>[1]</sup>

Q4: My **CNQX disodium salt** changed color upon weighing. Is it degraded?

It is normal for **CNQX disodium salt**, which is a hygroscopic solid, to change color (e.g., to a brown or yellow solid) upon contact with air.<sup>[3]</sup> This should not affect its performance, but it is recommended to store the material in a sealed container.<sup>[3]</sup>

Q5: What is the mechanism of action of CNQX?

CNQX is a potent and competitive antagonist of AMPA and kainate receptors, which are ionotropic glutamate receptors.<sup>[8]</sup> It also acts as an antagonist at the glycine modulatory site of the NMDA receptor complex, although with a lower affinity.

## Troubleshooting Guide

Issue	Possible Cause	Recommendation
Compound is difficult to dissolve.	The solution may be at too high a concentration. The compound may require warming to fully dissolve.	Try preparing a more dilute solution. Gently warm the solution to aid dissolution, as some suppliers suggest using warmed water. <sup>[1]</sup> Ensure the water is of high purity.
Stock solution appears non-uniform or sticky.	This has been reported by other users. The compound can be sticky.	Vortex the stock solution thoroughly before making dilutions to ensure homogeneity.
Precipitate forms in the stock solution after storage.	The solution may have become too concentrated upon freezing, or the storage time may have been exceeded.	Before use, equilibrate the solution to room temperature and ensure any precipitate has redissolved. If it does not redissolve, it is best to prepare a fresh solution.
Variability in experimental results between batches.	The molecular weight of CNQX disodium salt hydrate can be batch-specific due to varying degrees of hydration.	Always use the batch-specific molecular weight provided on the certificate of analysis when calculating concentrations for your stock solutions.
Unexpected biological effects observed.	CNQX can have off-target effects, such as acting on the glycine site of NMDA receptors or increasing GABA-mediated synaptic transmission through an AMPA/kainate receptor-independent mechanism.	Be aware of the potential for off-target effects and include appropriate controls in your experiments to isolate the effects on AMPA/kainate receptors.

## Quantitative Data Summary

Property	Value	Source
Molecular Weight	276.12 g/mol (anhydrous basis)	
Molecular Formula	C <sub>9</sub> H <sub>2</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>4</sub>	
Purity	≥98% (HPLC)	
IC <sub>50</sub> for AMPA receptors	0.3 μM	
IC <sub>50</sub> for Kainate receptors	1.5 μM	
IC <sub>50</sub> for NMDA receptor (glycine site)	25 μM	
Solubility in Water	10 mM - 25 mM	[7]

## Experimental Protocols

### Preparation of a 10 mM Stock Solution of CNQX Disodium Salt

Materials:

- **CNQX disodium salt** (use batch-specific molecular weight for calculations)
- High-purity sterile water
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated analytical balance
- Aluminum foil

Procedure:

- Determine the mass required: Using the batch-specific molecular weight (MW) from the certificate of analysis, calculate the mass of **CNQX disodium salt** needed to prepare your

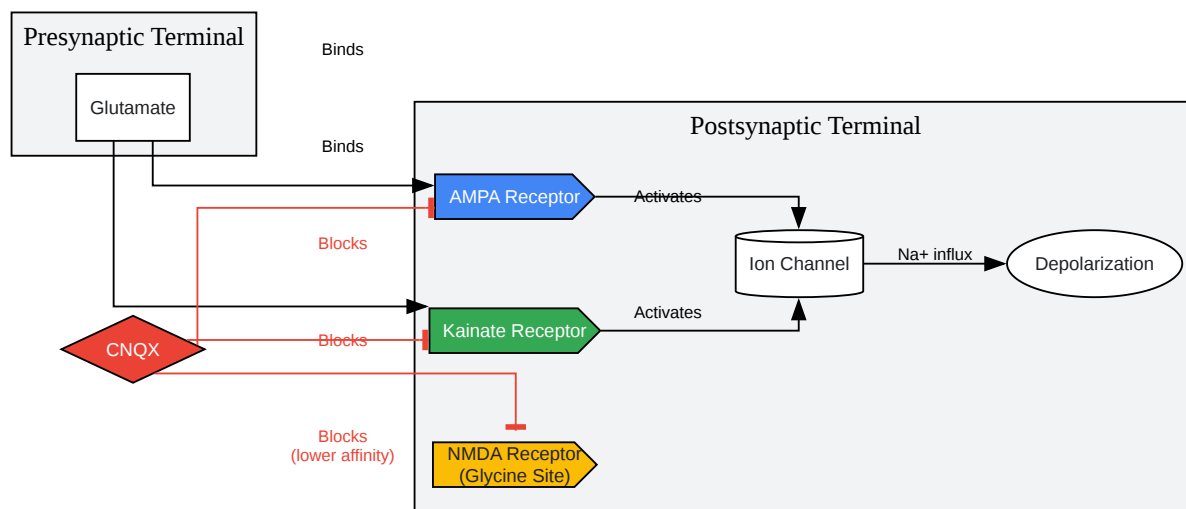
desired volume of a 10 mM stock solution. For example, for 1 mL of a 10 mM solution with a MW of 276.12 g/mol :

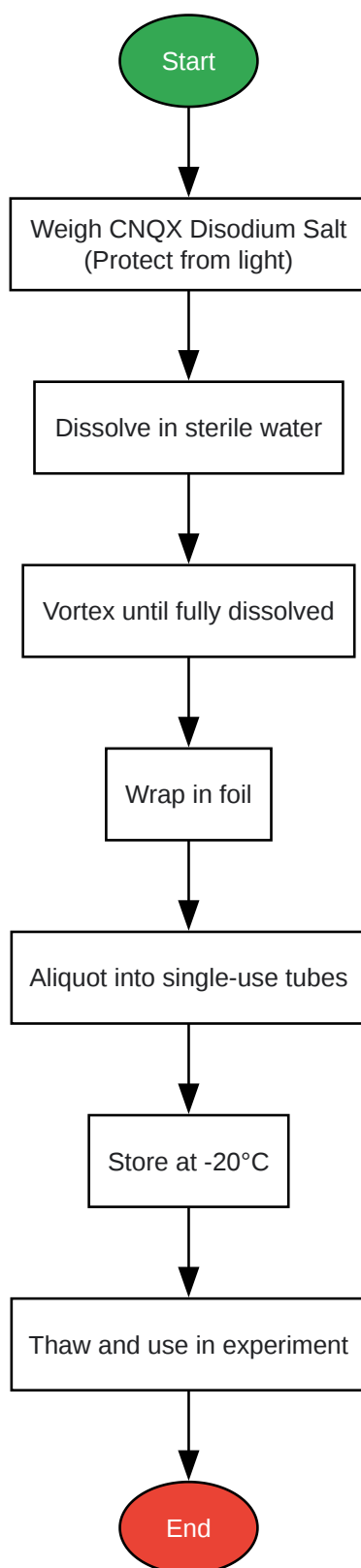
- $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 276.12 \text{ g/mol} = 0.0027612 \text{ g} = 2.76 \text{ mg}$
- Weigh the compound: In a controlled environment with minimal light exposure, carefully weigh the calculated amount of **CNQX disodium salt**. As the compound is hygroscopic, perform this step as quickly as possible.
- Dissolution: Add the weighed **CNQX disodium salt** to a sterile microcentrifuge tube. Add the calculated volume of high-purity sterile water.
- Mixing: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. The solution should be clear. If dissolution is slow, gentle warming may be applied.
- Protection from light: Wrap the tube in aluminum foil to protect the solution from light.
- Storage: For immediate use, keep the solution on ice and protected from light. For long-term storage, aliquot the stock solution into smaller, single-use volumes in light-protected tubes and store at -20°C for up to one month.<sup>[3][4]</sup> Avoid repeated freeze-thaw cycles.<sup>[5][6]</sup>

#### Quality Control:

- Visually inspect the solution to ensure it is free of particulates.
- Before use, allow frozen aliquots to thaw completely at room temperature and vortex briefly to ensure homogeneity.

## Visualizations





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